

Essential Safety and Handling Protocols for Carbocysteine Sulfoxide

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Compound of Interest

Compound Name: Carbocysteine sulfoxide

Cat. No.: B143690

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This document provides immediate and essential safety and logistical information for handling **Carbocysteine sulfoxide**, including personal protective equipment (PPE) guidelines, operational procedures, and disposal plans.

Hazard Identification and Exposure Controls

Carbocysteine sulfoxide is categorized as harmful if swallowed[1]. It is crucial to handle this compound with care in a controlled laboratory environment to minimize exposure risk. The dust of the compound may also form an explosive mixture in the air[2].

To ensure personnel safety, adherence to established occupational exposure limits is critical.

Parameter	Value
MOEHS Occupational Exposure Band	1 (>1 mg/m ³)
Minimum Ignition Energy (for dust)	200 mJ
Dust Cloud Minimum Flammability Temperature	360 °C

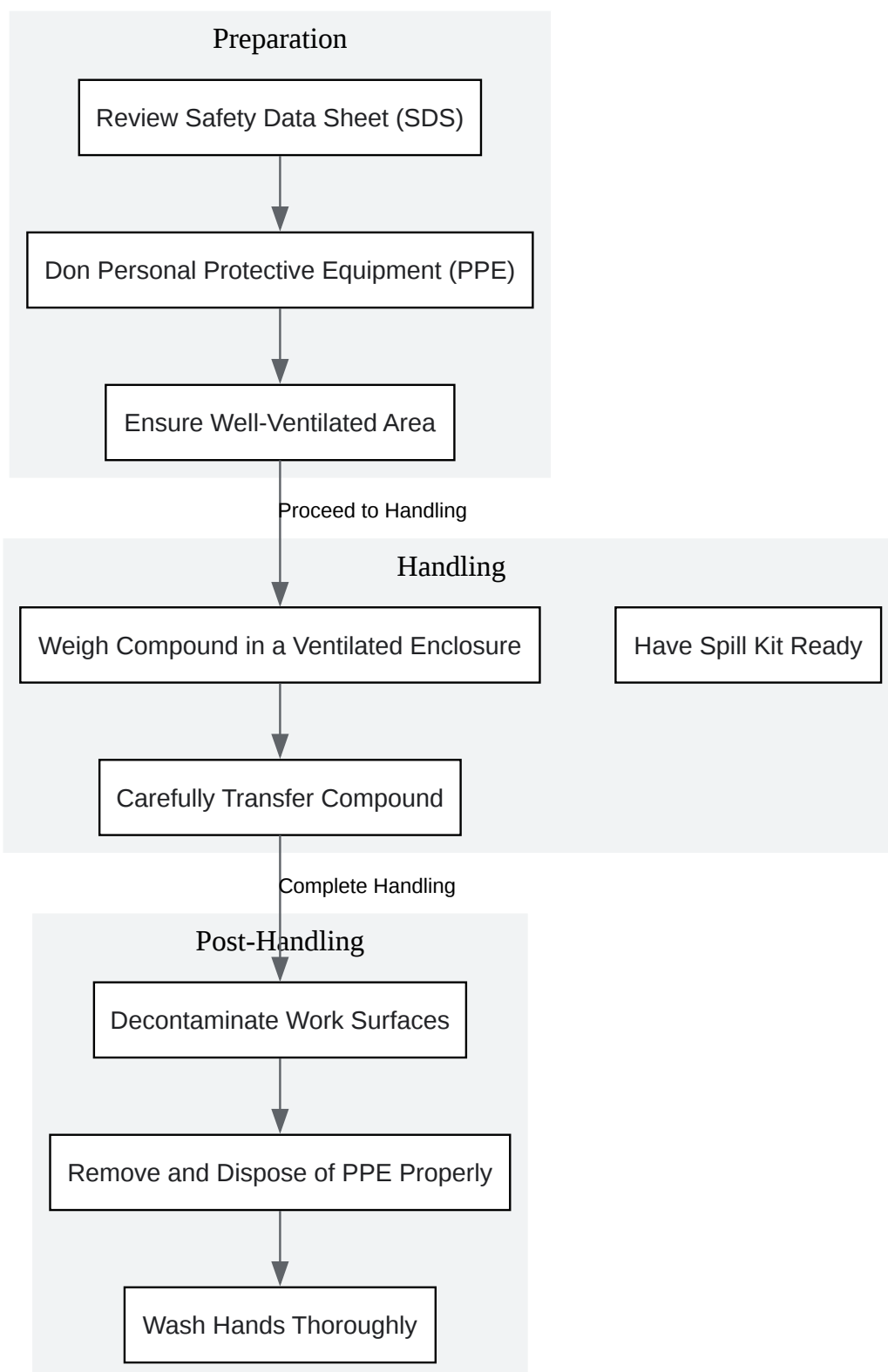
Personal Protective Equipment (PPE)

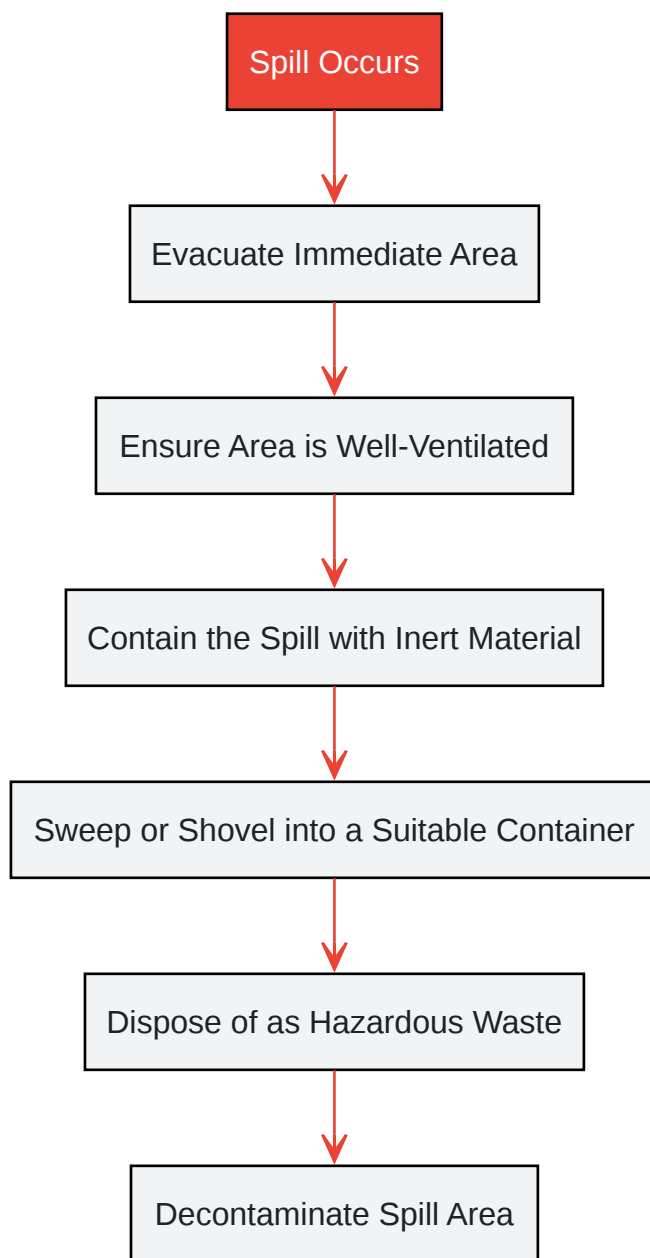
The following personal protective equipment is mandatory when handling **Carbocysteine sulfoxide** to prevent direct contact and inhalation.

PPE Category	Specific Recommendations
Eye and Face Protection	Chemical safety goggles or glasses with side shields should be worn.[2][3]
Hand Protection	Wear protective gloves. Suitable materials include Polyvinylalcohol (PVA), Butyl rubber, Natural rubber, Polyvinylchloride (PVC), Latex, and Vinyl.[2][3]
Respiratory Protection	In situations where dust may be generated, a dust mask with a P3 filter is recommended.[2]
Skin and Body Protection	A lab coat or other suitable protective clothing should be worn to prevent skin contact.[3]

Operational Handling Workflow

Adherence to a strict operational workflow is essential for minimizing risks associated with **Carbocysteine sulfoxide**. This involves careful preparation, handling, and post-handling procedures.





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References

- 1. Carbocysteine sulfoxide | C₅H₉NO₅S | CID 95496 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. moehs.com [moehs.com]
- 3. lgcstandards.com [lgcstandards.com]
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